

Fluo-3FF AM: A Technical Guide for Cellular Calcium Imaging

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Compound of Interest

Compound Name: *Fluo-3FF AM*

Cat. No.: *B15556371*

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This guide provides an in-depth overview of **Fluo-3FF AM**, a low-affinity fluorescent indicator for quantifying high-concentration intracellular calcium (Ca^{2+}) signaling events. Its properties make it a valuable tool for investigating Ca^{2+} dynamics in specific subcellular compartments, such as the sarcoplasmic reticulum, where calcium levels can reach concentrations that would saturate high-affinity indicators.

Core Properties and Chemical Structure

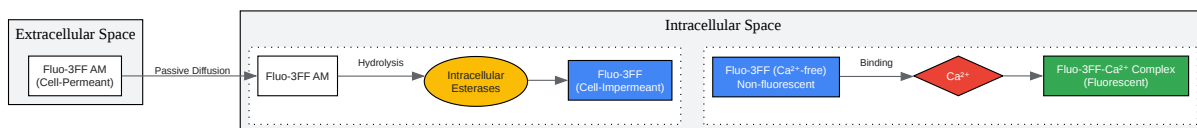
Fluo-3FF AM is the acetoxymethyl (AM) ester form of the Fluo-3FF dye. The AM ester group renders the molecule cell-permeant, allowing it to be loaded into live cells. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, Ca^{2+} -sensitive form of Fluo-3FF within the cytoplasm and organelles. In its Ca^{2+} -free form, Fluo-3FF is essentially non-fluorescent. Upon binding to Ca^{2+} , it exhibits a significant increase in fluorescence intensity.

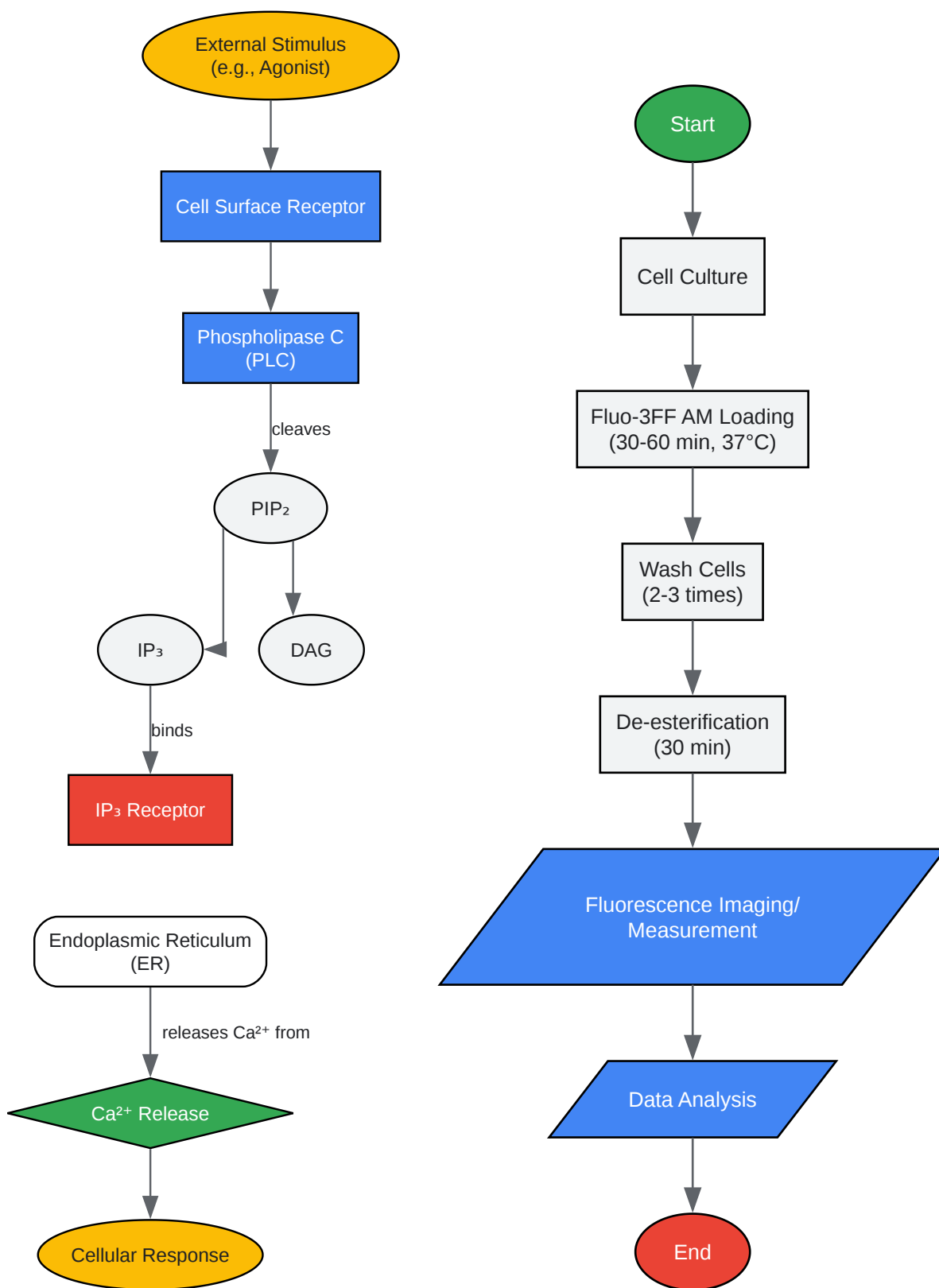
Chemical and Spectral Properties of **Fluo-3FF AM**

Property	Value	Reference
Molecular Formula	C ₅₀ H ₄₆ Cl ₂ F ₂ N ₂ O ₂₃	[1]
CAS Number	348079-13-0	[1][2]
Excitation Wavelength (Absorbance)	462 nm	[1][2][3]
Emission Wavelength	526 nm	[1][2][3]
Dissociation Constant (Kd) for Ca ²⁺	42 μM	[1][2][3]
Magnesium (Mg ²⁺) Sensitivity	Insensitive	[1][2][3]
Storage Temperature	-20°C, protect from light	[1]

Mechanism of Action and Cellular Processing

The utility of **Fluo-3FF AM** as a calcium indicator relies on a multi-step process within the target cell. The following diagram illustrates this workflow, from initial cell loading to the final fluorescence signal generation upon calcium binding.





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References

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